

Application Notes: Protocol for Disperse Dyeing of Synthetic Fabrics

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Compound of Interest

Compound Name: Disperse Red 54

Cat. No.: B1584396

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Introduction

Disperse dyes are a class of non-ionic, sparingly water-soluble colorants primarily used for dyeing hydrophobic synthetic fibers such as polyester, nylon, and cellulose acetate.[1][2] The dyeing mechanism involves the transfer of dye molecules from a fine aqueous dispersion into the amorphous regions of the fiber.[3][4] This process is facilitated by high temperatures, which swell the fiber structure, allowing the small, non-polar dye molecules to diffuse and establish van der Waals forces and hydrophobic bonds within the polymer matrix.[1][5] The most common industrial method is high-temperature exhaust dyeing, which takes place in pressurized machines at temperatures between 120°C and 130°C to ensure efficient dye penetration and fixation, resulting in excellent color fastness.[6][7]

I. Experimental Protocols

Fabric Preparation (Scouring)

Before dyeing, it is critical to remove any oils, finishing agents, dust, or dirt from the polyester fabric to ensure uniform dye uptake.[8][9]

- Objective: To prepare the fabric for dyeing by removing impurities.
- Procedure:
 - Prepare a scouring bath containing a non-ionic detergent (e.g., Synthrapol, 5 ml/L) and soda ash (1-2 g/L).[8][9]

- Immerse the fabric in the bath at a liquor ratio of 15:1.[10]
- Heat the bath to 60-70°C and maintain for 15-20 minutes with gentle stirring.[8]
- Rinse the fabric thoroughly with warm water, followed by a final cold water rinse to remove all scouring agents.[8]

High-Temperature Exhaust Dyeing Protocol

This protocol details the standard high-temperature, high-pressure (HT-HP) exhaust method for dyeing polyester fabrics.[9]

- Objective: To dye polyester fabric with disperse dyes to achieve a level and durable shade.
- Procedure:
 - Dye Bath Preparation:
 - Prepare a dye bath with softened water. If using hard water, add a sequestering agent (e.g., Calgon, 1 g/L).[8][9]
 - Create a paste with the required amount of disperse dye powder (e.g., 1-4% on weight of fabric) and a small amount of tepid water.[8][9]
 - Add a dispersing agent (1 g/L) to the dye paste to prevent aggregation and ensure a stable dispersion.[2][9]
 - Add the pre-dispersed dye solution to the main dye bath.[11]
 - Add a levelling agent (optional, 1.0 g/L) to improve uniform dyeing.[9][12]
 - Adjust the pH of the dye bath to an acidic range of 4.5-5.5 using acetic acid.[3][6][9]
This pH range is crucial for the stability of the dye and satisfactory exhaustion.[2][3]
 - Dyeing Cycle:
 - Introduce the scoured fabric into the high-temperature dyeing machine.[9]
 - Add the prepared dye bath solution.

- Start circulation and gradually raise the temperature to 130°C over 30-40 minutes (rate of ~1.5-2.0°C/minute).[9][13]
- Hold the temperature at 130°C for 30-60 minutes, depending on the desired shade depth, to allow for dye diffusion and fixation.[7][9]
- Slowly cool the dye bath down to 80°C before draining to avoid shocking the fabric, which can cause creases.[9]
- Rinsing:
 - Rinse the dyed fabric with hot water, followed by a cold water rinse.[2]

Post-Treatment (Reduction Clearing)

Reduction clearing is a crucial step to remove any unfixed dye particles from the fabric surface, which significantly improves wash and rubbing fastness.[9]

- Objective: To enhance the colorfastness of the dyed fabric.
- Procedure:
 - Prepare a clearing bath containing Sodium Hydrosulfite (1-2 g/L) and Caustic Soda (1-2 g/L).[9]
 - Treat the dyed fabric in this solution at 70-80°C for 15-20 minutes.[9][11]
 - Rinse the fabric thoroughly with hot water.
 - Neutralize the fabric with a dilute acetic acid solution (0.5-1.0 g/L) at 50°C.[13]
 - Perform a final cold water rinse and then dry the fabric.[2]

II. Data Presentation

Quantitative data for the disperse dyeing process is summarized in the tables below.

Table 1: Typical Dye Bath Formulation for High-Temperature Dyeing

Component	Concentration	Purpose
Disperse Dye	1-4% (o.w.f.)*	Coloration
Dispersing Agent	1 g/L	Prevents dye aggregation.[2] [9]
Acetic Acid	1 g/L	Maintains acidic pH (4.5-5.5) for optimal dyeing.[2][3]
Levelling Agent	1 g/L (Optional)	Promotes uniform dye uptake. [9]
Sequestering Agent	1 g/L (If using hard water)	Chelates metal ions like Ca^{2+} and Mg^{2+} . [8][11]
Liquor Ratio (M:L)	1:10 - 1:15	Ratio of material weight to liquor volume.[2][10]

*o.w.f. = on weight of fabric

Table 2: Process Parameters for High-Temperature Exhaust Dyeing of Polyester

Parameter	Value	Rationale
Starting Temperature	50-60°C	Allows for even initial wetting and chemical distribution.[3]
Heating Rate	1.5-2.0 °C/minute	Gradual heating prevents uneven dyeing.[13]
Dyeing Temperature	120-130°C	Essential for swelling polyester fibers and enabling dye diffusion.[6][7][9]
Dyeing Time	30-60 minutes	Duration at peak temperature for dye penetration and fixation.[7][9]
Cooling Rate	2.0 °C/minute	Slow cooling prevents thermal shock and fabric creasing.[11]
pH	4.5-5.5	Ensures dye stability and optimal exhaustion.[3][6][9]

Table 3: Reduction Clearing Formulation and Conditions

Chemical	Concentration	Temperature	Time
Sodium Hydrosulfite	1-2 g/L	70-80°C	15-20 minutes
Caustic Soda (NaOH)	1-2 g/L	70-80°C	15-20 minutes

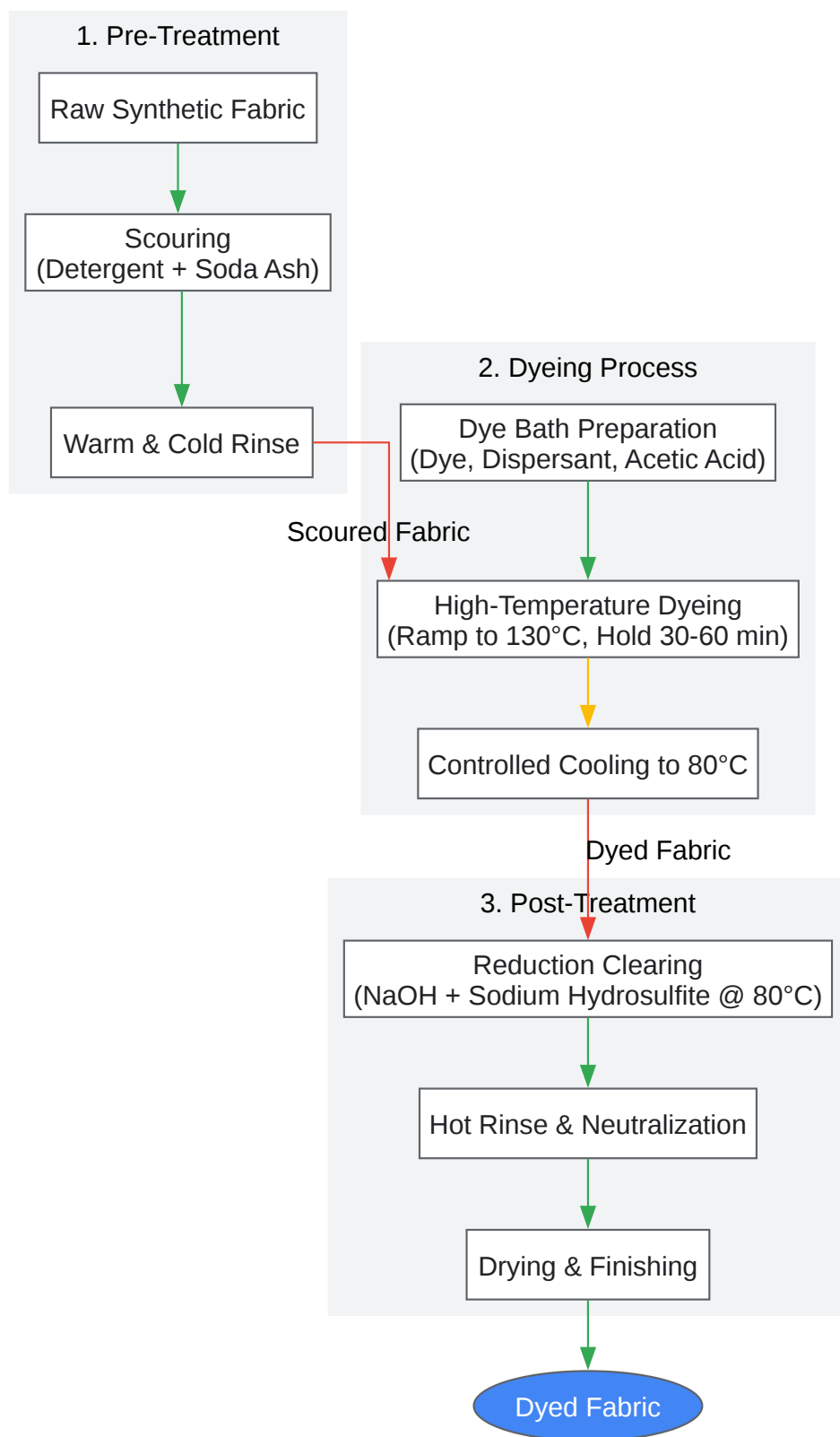
Table 4: Typical Colorfastness Ratings of Disperse Dyes on Polyester

Fastness Property	Test Method (Example)	Typical Rating (1-5 Scale)	Description
Washing Fastness	ISO 105-C06	4-5	Excellent resistance to color change and staining during washing. [2]
Rubbing Fastness	ISO 105-X12	4-5 (Dry), 3-4 (Wet)	Good resistance to color transfer upon rubbing.
Light Fastness	ISO 105-B02	4-5	Fair to good resistance to fading when exposed to light. [2]
Sublimation Fastness	ISO 105-P01	4-5	High resistance to dye sublimation during storage or heat treatments. [14]

Note: Ratings can vary based on dye chemistry, concentration, and processing. A higher rating indicates better fastness.

III. Visualization of Experimental Workflow

The following diagram illustrates the complete workflow for the disperse dyeing of synthetic fabrics using the high-temperature exhaust method.



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Caption: Workflow for High-Temperature Exhaust Dyeing of Synthetic Fabrics.

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